

Navigating the Ambiguity of CAS Number 13400-46-9: A Preliminary Technical Briefing

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Compound of Interest

Compound Name: (1H-Imidazol-4-yl)methanamine

Cat. No.: B081767

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To the Researcher, Scientist, or Drug Development Professional,

In the pursuit of scientific accuracy and safety, it is imperative to begin any chemical investigation with an unambiguous identification of the substance in question. Your query for an in-depth technical guide on the properties and hazards of CAS number 13400-46-9 has revealed a critical discrepancy within publicly accessible data. This CAS number is predominantly associated with two distinct chemical entities: **(1H-Imidazol-4-yl)methanamine** and Cesium Fluoride.

As a Senior Application Scientist, my primary responsibility is to provide information that is not only technically sound but also unequivocally safe to apply. Given that these two compounds possess vastly different physicochemical properties and hazard profiles, presenting a unified guide would be scientifically irresponsible and potentially hazardous.

This document, therefore, serves as a preliminary technical briefing. It is designed to present the available data for each compound separately, allowing you to identify the correct substance for your application. Upon clarification of the intended compound, a comprehensive technical guide as per your original request can be developed.

Compound 1: (1H-Imidazol-4-yl)methanamine

(1H-Imidazol-4-yl)methanamine, with the molecular formula C₄H₇N₃, is a derivative of imidazole and a structural analog of histamine.^{[1][2]} This positions it as a compound of interest

in pharmaceutical research, particularly for studying histamine receptors and developing novel therapeutic agents.^[1]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **(1H-Imidazol-4-yl)methanamine**.

Property	Value	Source
CAS Number	13400-46-9	^{[3][4][5][6][7]}
Molecular Formula	C4H7N3	^{[3][4][5][7]}
Molecular Weight	97.12 g/mol	^{[3][4][5]}
Appearance	Colorless liquid	^[3]
Boiling Point	341.9°C at 760 mmHg	^{[3][7]}
Flash Point	187.3°C	^{[3][7]}
Density	1.199 g/cm ³	^{[3][7]}
Refractive Index	1.587	^{[3][7]}
Storage	Keep in dark place, inert atmosphere, 2-8°C	^[5]

Hazard Profile and GHS Classification

(1H-Imidazol-4-yl)methanamine is classified as a hazardous substance. The primary hazards are related to irritation and acute toxicity.

GHS Hazard Statements:

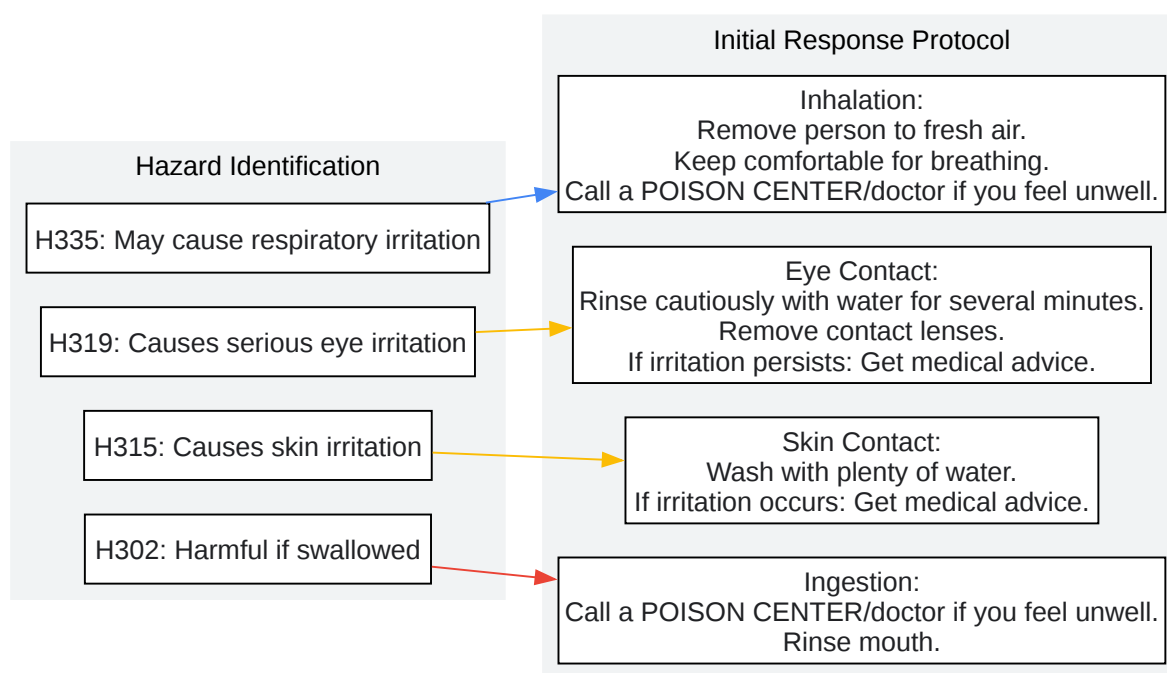
- H302: Harmful if swallowed.^[5]
- H315: Causes skin irritation.^[5]
- H319: Causes serious eye irritation.^[5]

- H335: May cause respiratory irritation.[8]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

The following diagram outlines the logical flow for hazard identification and initial response for **(1H-Imidazol-4-yl)methanamine**.



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Hazard and Response Flow for **(1H-Imidazol-4-yl)methanamine**.

Applications and Synthesis

This compound serves as a building block in medicinal chemistry and drug discovery, primarily due to its structural similarity to histamine.^{[1][3]} It is used in the synthesis of various heterocyclic compounds to explore new therapeutic agents.^[3] A common synthetic route involves the reductive amination of 1H-imidazole-5-carboxaldehyde.^[1]

Compound 2: Cesium Fluoride

In contrast, several Safety Data Sheets (SDS) identify CAS number 13400-13-0 (a possible typographical error in the query) as Cesium Fluoride (CsF). Cesium Fluoride is an inorganic salt used as a source of the fluoride ion in organic synthesis and is known for its hygroscopic nature.

Physicochemical Properties

The following table summarizes the key physicochemical properties of Cesium Fluoride.

Property	Value	Source
CAS Number	13400-13-0	^{[9][10][11][12][13][14]}
Molecular Formula	CsF	^[12]
Molecular Weight	151.90 g/mol	^[12]
Appearance	White powder/crystals	^{[13][14]}
Melting Point	682 °C (1260 °F)	
Density	4.115 g/mL at 25 °C	^[12]
Solubility	Soluble in water	^[12]
Special Properties	Hygroscopic, Air sensitive	^{[11][12][13][15]}

Hazard Profile and GHS Classification

Cesium Fluoride is a highly hazardous substance with severe health risks, including fatality and serious organ damage.

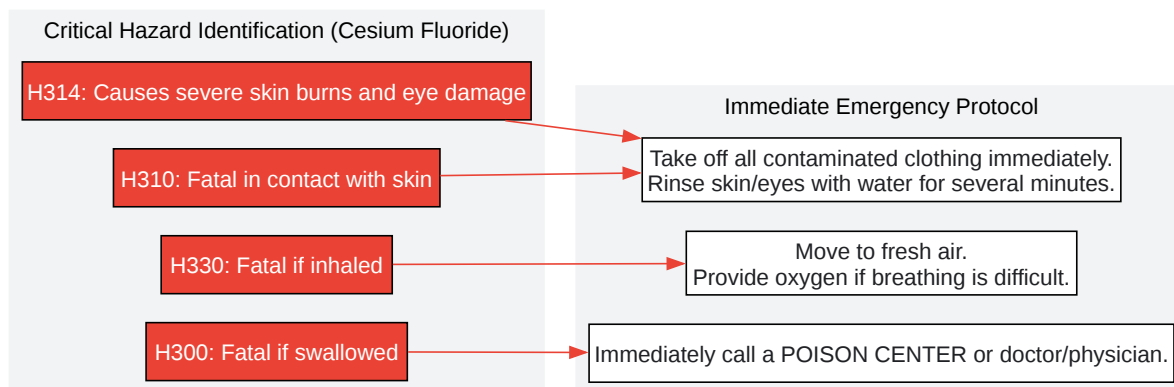
GHS Hazard Statements:

- H300+H310+H330: Fatal if swallowed, in contact with skin or if inhaled.[9]
- H314: Causes severe skin burns and eye damage.[9][12]
- H318: Causes serious eye damage.[10][14]
- H361: Suspected of damaging fertility or the unborn child.[14]
- H373: May cause damage to organs through prolonged or repeated exposure.

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[9][12]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[10][12]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[9]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[9]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9][10]

The following diagram illustrates the critical hazard response workflow for Cesium Fluoride.



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Critical Hazard Response for Cesium Fluoride.

Safe Handling and Storage Protocol

Due to its high toxicity and reactivity, handling Cesium Fluoride requires stringent safety measures.

Step-by-Step Handling Protocol:

- Engineering Controls: All work must be conducted in a certified chemical fume hood to avoid inhalation of dust.[15] Ensure an eyewash station and safety shower are immediately accessible.[11][13]
- Personal Protective Equipment (PPE):
 - Gloves: Wear nitrile or rubber gloves.[13]
 - Eye Protection: Chemical safety goggles and a face shield are mandatory.[13]
 - Body Protection: Wear a lab coat or chemical-resistant apron.[13]

- Respiratory: Use an approved respirator if dust cannot be fully controlled by ventilation.
[13]
- Handling:
 - Handle under an inert gas (e.g., argon or nitrogen) due to its hygroscopic and air-sensitive nature.[11][13]
 - Avoid formation of dust.[13][15]
 - Do not eat, drink, or smoke in the handling area.[15]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[13][15]
 - Keep the container tightly closed.[11][15]
 - Store away from incompatible materials such as acids and strong oxidizing agents.[12][13]

Conclusion and Path Forward

The information presented highlights the critical need for precise chemical identification. The properties and hazards of **(1H-Imidazol-4-yl)methanamine** and Cesium Fluoride are starkly different.

Please review the information for both compounds and confirm which substance is the subject of your research. Once you have identified the correct compound, a complete and in-depth technical guide can be provided, detailing experimental protocols, mechanistic insights, and a comprehensive reference list as per your original request.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 1-(1H-Imidazol-5-yl)methanamine | C₄H₇N₃ | CID 12408174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 13400-46-9[(1H-Imidazol-4-yl)methanamine]BLD Pharm [bldpharm.com]
- 6. alchempharmtech.com [alchempharmtech.com]
- 7. (1H-IMIDAZOL-4-YL)METHANAMINE | 13400-46-9 [chemnet.com]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- 9. americanelements.com [americanelements.com]
- 10. Cesium Fluoride - ESPI Metals [espimetals.com]
- 11. fishersci.com [fishersci.com]
- 12. uwaterloo.ca [uwaterloo.ca]
- 13. prochemonline.com [prochemonline.com]
- 14. lobachemie.com [lobachemie.com]
- 15. assets.thermofisher.cn [assets.thermofisher.cn]
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